

# Propazine Application for Weed Management: A Guide for Researchers

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## Compound of Interest

Compound Name: *Propazine*

Cat. No.: *B092685*

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## Application Notes

**Propazine** is a selective triazine herbicide used for the control of a wide range of annual broadleaf weeds and grasses. It is effective as both a pre-emergence and, in some cases, a post-emergence herbicide. The primary use of **propazine** is in sorghum (*Sorghum bicolor*), where it provides season-long weed control. It is also registered for use in other crops such as carrots, celery, and fennel.

### Mode of Action:

**Propazine** is a photosystem II (PSII) inhibitor. After being absorbed primarily through the roots, and to a lesser extent through the foliage, it is translocated to the chloroplasts. There, it binds to the D1 protein of the photosystem II complex, blocking electron transport. This inhibition of photosynthesis leads to a cascade of secondary effects, including the production of reactive oxygen species, which cause lipid peroxidation and membrane damage, ultimately resulting in weed death.

### Pre-emergence Application:

Pre-emergence application is the most common and effective method for using **propazine**. It is typically applied at or immediately after planting, before the emergence of both the crop and weeds. For optimal efficacy, **propazine** requires rainfall or irrigation (approximately 0.5 to 1 inch) to move it into the soil profile where weed seeds germinate. The application rate is

influenced by soil texture, organic matter content, and the target weed species. Higher rates are generally required on fine-textured soils or those with high organic matter.

#### Post-emergence Application:

While primarily used as a pre-emergence herbicide, **propazine** can be used for post-emergence control of young, actively growing broadleaf weeds. Post-emergence applications are most effective on small weeds, typically less than 4 inches in height. For post-emergence applications in sorghum, it is crucial to apply the herbicide after the crop has reached a certain growth stage (e.g., 3-leaf stage) to avoid significant crop injury. The addition of adjuvants like non-ionic surfactants or crop oil concentrates can enhance the efficacy of post-emergence applications, but may also increase the risk of crop phytotoxicity.

#### Factors Affecting Efficacy:

Several environmental and soil factors can influence the effectiveness of **propazine**:

- **Soil Type and Organic Matter:** Soils with high clay and organic matter content can adsorb **propazine**, reducing its availability for weed uptake and potentially requiring higher application rates.
- **Soil pH:** Soil pH can affect the persistence and availability of triazine herbicides.
- **Rainfall:** Adequate and timely rainfall is crucial for the activation of pre-emergence applications. However, excessive rainfall immediately after application can lead to crop injury, especially on coarse-textured soils.
- **Weed Size and Growth Stage:** For post-emergence applications, smaller, actively growing weeds are more susceptible to **propazine**.

#### Tank Mixtures:

**Propazine** is often used in tank mixtures with other herbicides to broaden the spectrum of weed control. Common tank-mix partners include other triazines like atrazine, as well as herbicides with different modes of action such as S-metolachlor and glyphosate. However, antagonism has been observed in tank mixes of glyphosate and triazines, which can reduce the efficacy of glyphosate.

## Experimental Protocols

### Protocol 1: Pre-emergence Efficacy and Crop Tolerance Trial

Objective: To evaluate the pre-emergence efficacy of different rates of **propazine** on key weed species and to assess the tolerance of the target crop (e.g., sorghum).

Experimental Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.

Materials:

- Certified crop seed (e.g., sorghum hybrid)
- **Propazine** formulation (e.g., wettable powder, flowable concentrate)
- Research sprayer calibrated to deliver a precise volume
- Plot marking equipment (stakes, flags, measuring tape)
- Data collection tools (quadrats, scales, notebooks/tablet)
- Personal Protective Equipment (PPE)

Procedure:

- Site Selection and Preparation: Choose a field with a known history of the target weed species. Prepare the seedbed according to standard agronomic practices for the crop.
- Plot Establishment: Mark out individual plots of a predetermined size (e.g., 3m x 10m).
- Planting: Plant the crop at the recommended seeding rate and depth.
- Herbicide Application:
  - Prepare herbicide solutions for each treatment rate.

- Apply the treatments to the designated plots within 1-2 days of planting, before crop or weed emergence.
- Include an untreated (weedy) control and a weed-free (hand-weeded) control in each replication.
- Data Collection:
  - Weed Control: At 28 and 56 days after treatment (DAT), assess weed control using visual ratings (0% = no control, 100% = complete control) and/or by counting weed density and measuring weed biomass within quadrats placed randomly in each plot.
  - Crop Phytotoxicity: Visually assess crop injury at 7, 14, and 28 DAT using a scale of 0% (no injury) to 100% (crop death).
  - Crop Yield: At maturity, harvest the crop from the center rows of each plot and determine the grain yield, adjusting for moisture content.

Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

## Protocol 2: Post-emergence Efficacy and Crop Tolerance Trial

Objective: To determine the post-emergence efficacy of **propazine** on emerged broadleaf weeds and to evaluate crop tolerance at different growth stages.

Experimental Design: RCBD with a minimum of four replications.

Procedure:

- Site Selection and Plot Establishment: As described in Protocol 1.
- Planting and Weed Emergence: Plant the crop and allow weeds to emerge and reach the target growth stage (e.g., 2-4 inches in height).
- Herbicide Application:

- Apply **propazine** treatments when the crop has reached the desired growth stage (e.g., 3-5 leaf stage for sorghum).
- Include untreated and weed-free controls.
- Data Collection:
  - Weed Control: Assess weed control at 7, 14, and 28 DAT as described in Protocol 1.
  - Crop Phytotoxicity: Evaluate crop injury at 3, 7, and 14 DAT.
  - Crop Yield: Determine crop yield at maturity.

Statistical Analysis: As described in Protocol 1.

## Data Presentation

Table 1: Pre-emergence Efficacy of **Propazine** on Common Weeds in Sorghum

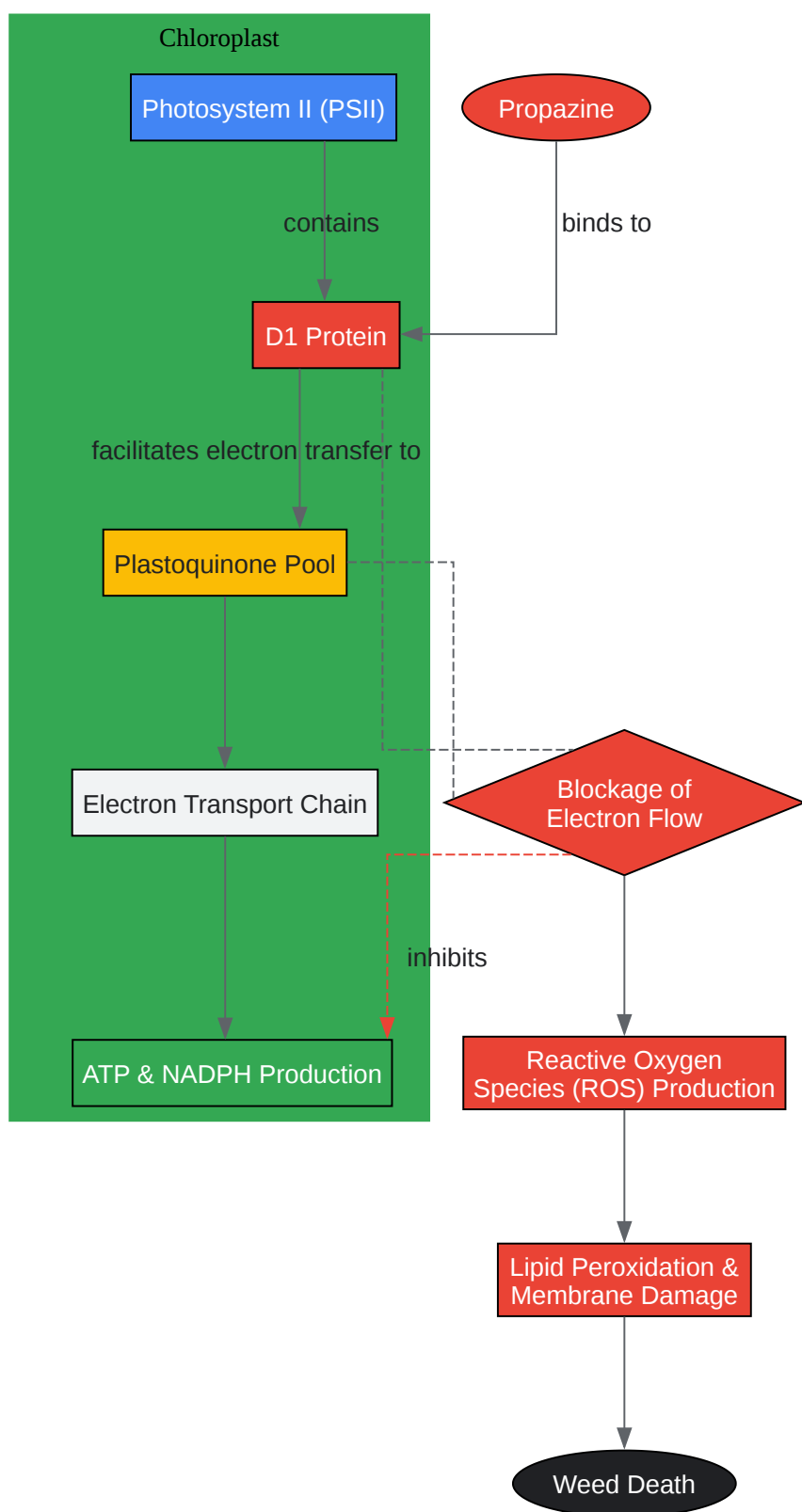
Application Rate (lbs a.i./acre)	<i>Amaranthus retroflexus</i> (Redroot Pigweed)	<i>Digitaria</i> sp. (Crabgrass)	<i>Eleusine indica</i> (Goosegrass)	<i>Setaria faberi</i> (Giant Foxtail)
3.0	>90%	>90%	>90%	>90%
4.0	>90%	>90%	>90%	>90%

Table 2: Effect of **Propazine** on Sorghum Yield

Treatment	Application Rate (lbs a.i./acre)	Application Timing	Sorghum Yield (lbs/acre)	Yield Increase vs. Cultivated
Propazine	3.0	Pre-emergence	Significantly higher than cultivated	Not specified
Cultivated Control	N/A	N/A	Baseline	N/A
Chemically Treated Plots (general)	Not specified	Not specified	Significantly outyielded cultivated plots in 1961	Not specified

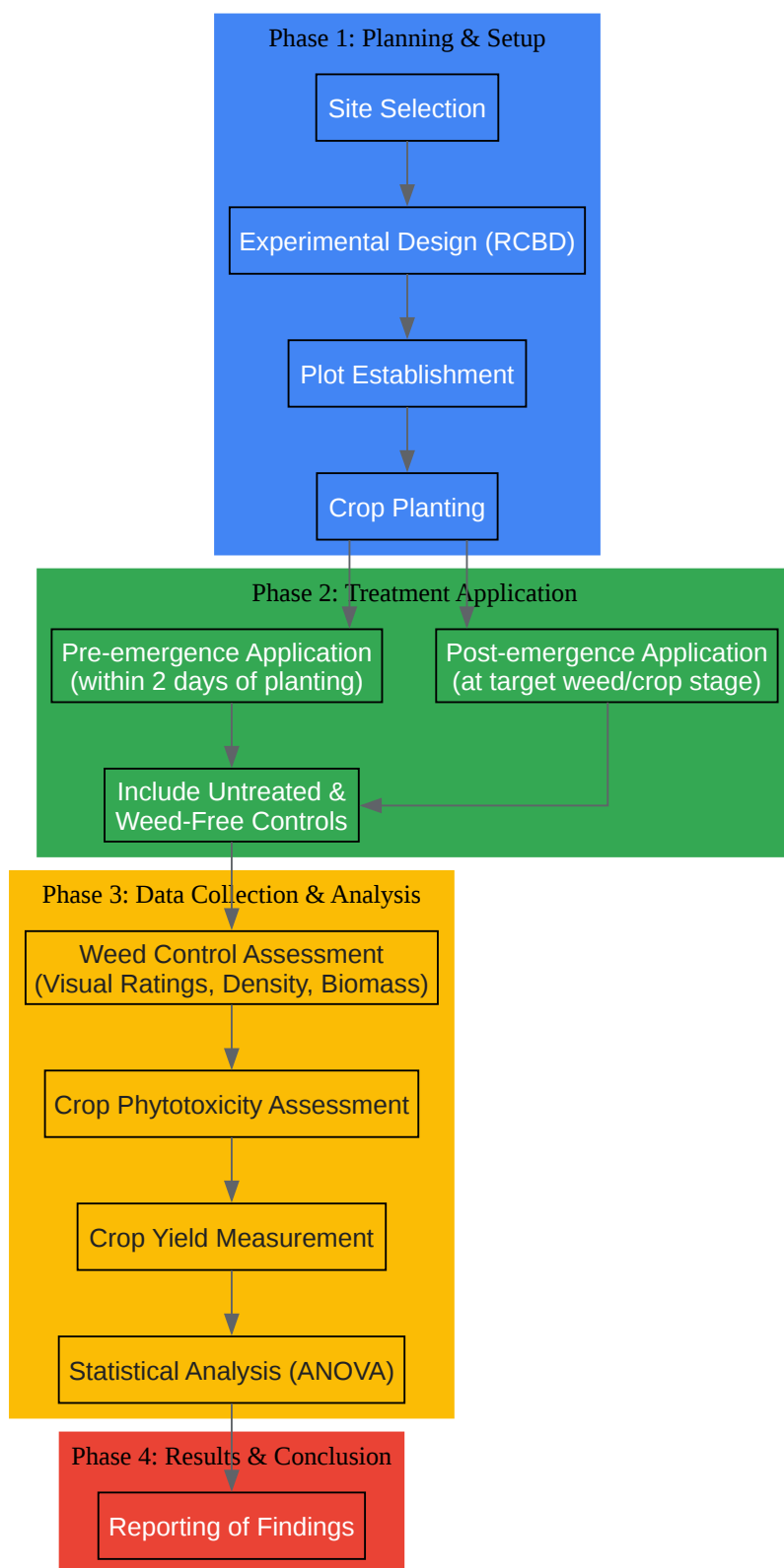
Note: Quantitative data on specific yield increases directly correlated with **propazine** application rates are limited in the provided search results. The table reflects the qualitative findings of the cited studies.

## Mandatory Visualization



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Caption: **Propazine's** mode of action via inhibition of Photosystem II.



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Caption: Experimental workflow for herbicide efficacy trials.



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